

Essential Safety and Operational Protocols for Handling 2,6-Diethynylpyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Diethynylpyridine

Cat. No.: B1338605

[Get Quote](#)

This guide provides critical safety and logistical information for the handling of **2,6-Diethynylpyridine**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is essential for ensuring laboratory safety and proper management of this chemical.

Hazard Identification and Safety Data Summary

2,6-Diethynylpyridine is classified as a substance that causes skin and serious eye irritation.

[1] It is crucial to handle this compound with care, utilizing appropriate personal protective equipment and adhering to safe laboratory practices.

Quantitative Data Summary:

Property	Value	Reference
Chemical Formula	C ₉ H ₅ N	[2]
Molecular Weight	127.14 g/mol	[2]
Appearance	Solid	[1]
Storage Temperature	4°C, under nitrogen	[2]
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation.	[1]
Signal Word	Warning	[1]

Personal Protective Equipment (PPE)

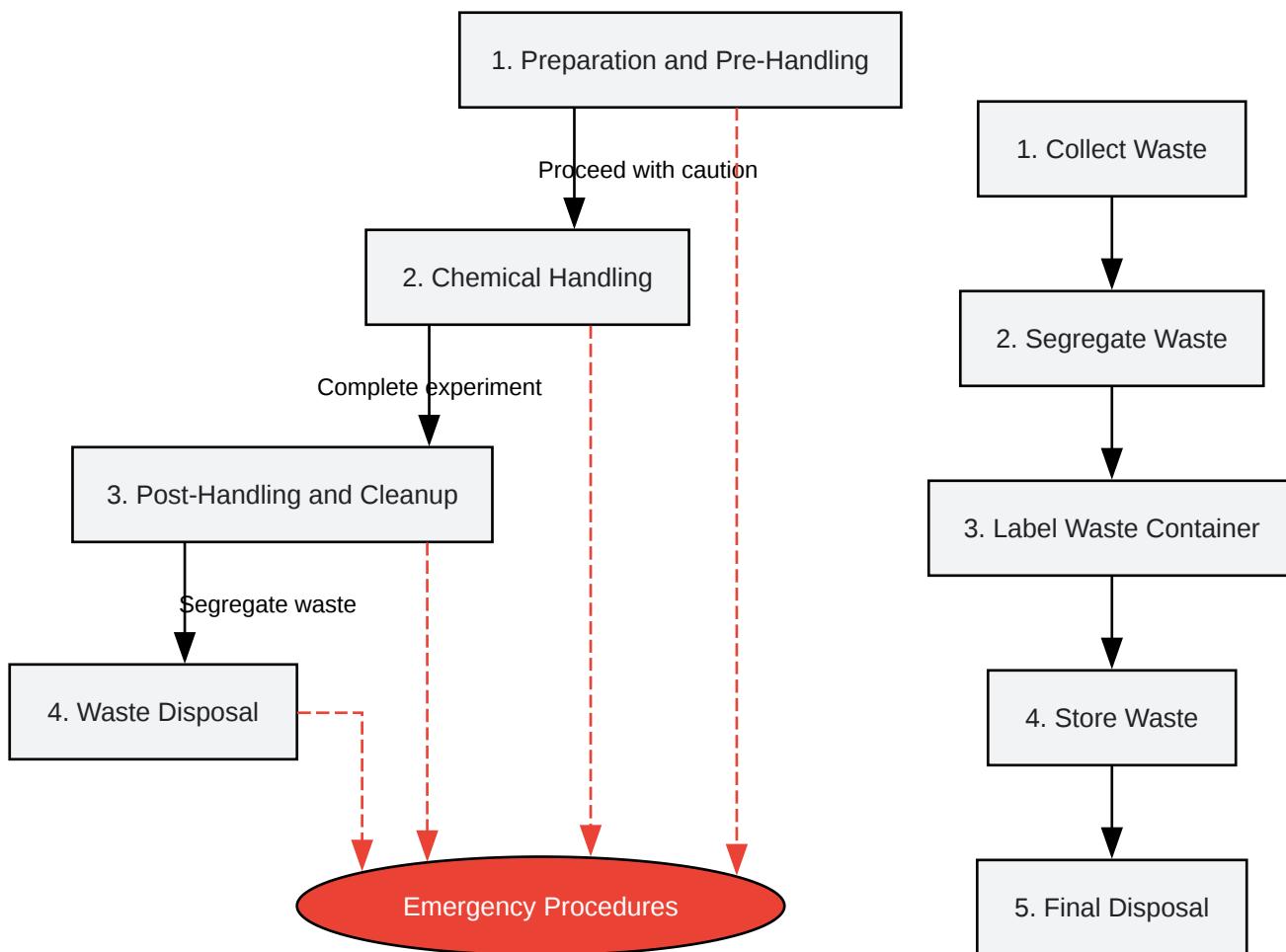
The use of appropriate PPE is mandatory to prevent exposure to **2,6-Diethynylpyridine**. The following table outlines the recommended PPE for handling this chemical.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.[1]	To protect against splashes that can cause serious eye irritation.
Skin Protection	- Gloves: Chemical-resistant gloves (e.g., nitrile or neoprene).[3] - Lab Coat: A fully-buttoned lab coat.	To prevent skin contact, which can cause irritation.[1] Contaminated clothing should be removed and washed before reuse.[1]
Respiratory Protection	Use in a well-ventilated area or a certified chemical fume hood.[3]	To minimize the inhalation of any dust or vapors.

Step-by-Step Operational Plan for Safe Handling

A systematic approach to handling **2,6-Diethynylpyridine** is crucial for maintaining a safe laboratory environment.

Workflow for Handling 2,6-Diethynylpyridine:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tcichemicals.com [tcichemicals.com]

- 2. chemscene.com [chemscene.com]
- 3. Handling Pyridine: Best Practices and Precautions [postapplescientific.com]
- To cite this document: BenchChem. [Essential Safety and Operational Protocols for Handling 2,6-Diethynylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1338605#personal-protective-equipment-for-handling-2-6-diethynylpyridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com